

Preliminary studies on CIQ in neuronal cultures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-chlorophenyl)(6,7-dimethoxy-1-
((4-methoxyphenoxy)methyl)-3,4-
dihydroisoquinolin-2(1H)-
yl)methanone

Cat. No.: B1669080

[Get Quote](#)

References

- 1. Novel C1q receptor-mediated signaling controls neural stem cell behavior and neurorepair - PMC [pmc.ncbi.nlm.nih.gov]
- 2. C1q and central nervous system disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 3. C1q enhances microglial clearance of apoptotic neurons and neuronal blebs, and modulates subsequent inflammatory cytokine production - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Emerging Roles of Complement Protein C1q in Neurodegeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 5. JCI Insight - CIC is a critical regulator of neuronal differentiation [insight.jci.org]
- To cite this document: BenchChem. [Preliminary studies on CIQ in neuronal cultures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669080#preliminary-studies-on-ciq-in-neuronal-cultures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com